

# Operational Guide: Safe Disposal and Handling of Hexanoic Acid

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## Compound of Interest

Compound Name: *Hexanoic acid*

CAS No.: 70248-25-8

Cat. No.: B3432573

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## Executive Summary: The "Goat" Factor

**Hexanoic acid** (CAS: 142-62-1) presents a dual challenge in the laboratory: corrosivity and olfactory potency. While its primary safety hazard is severe skin and eye burns (Category 1C), its logistical hazard is its distinct, pervasive odor—often described as "goat-like," "cheesy," or "sweaty."

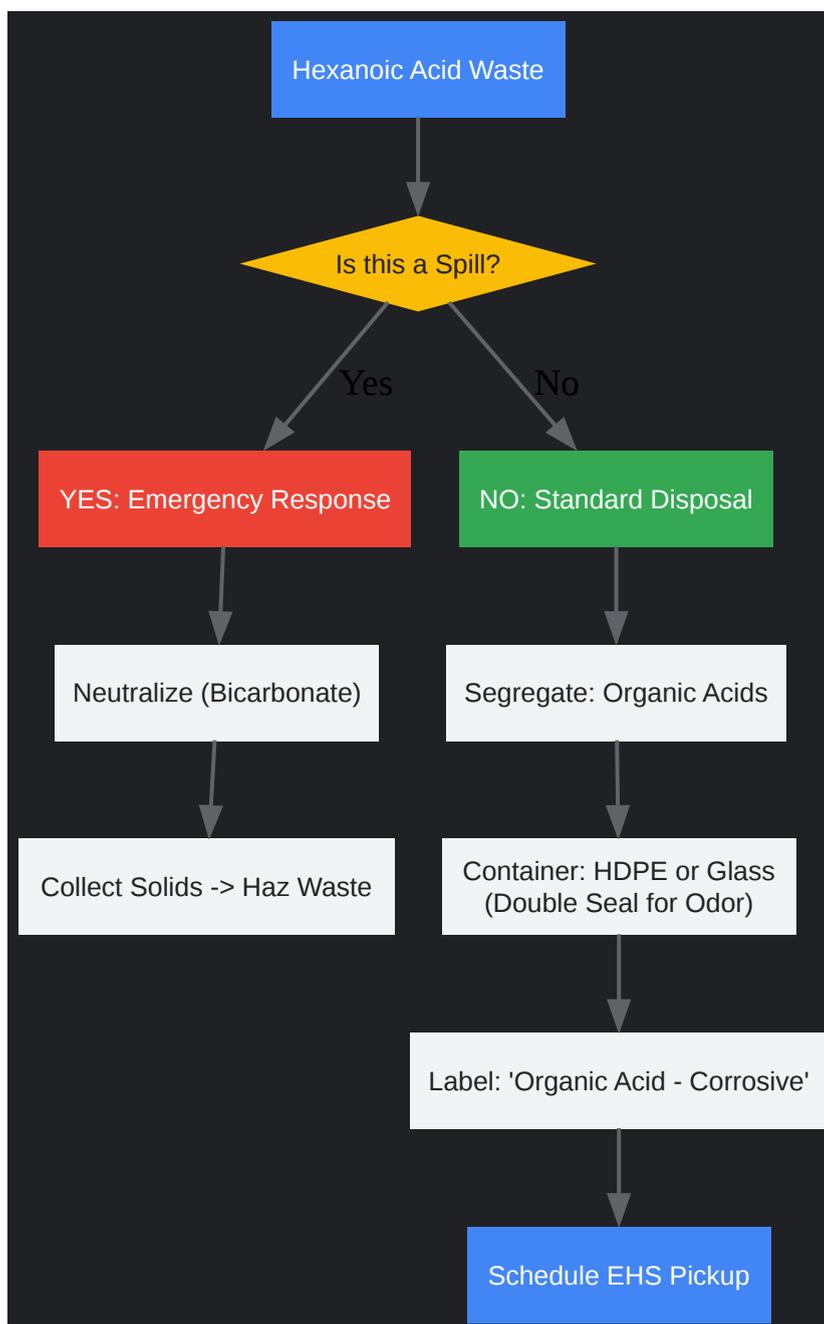
**Operational Reality:** A minor spill or improperly sealed waste container can render a laboratory section uninhabitable due to the stench, triggering unnecessary evacuations or complaints. This guide prioritizes odor containment alongside chemical safety.

## Critical Properties Table

Property	Value	Operational Implication
Flash Point	102°C (215°F)	Combustible. Store away from open flames/high heat.
Water Solubility	~1.08 g/100 mL	Do not pour down drains. It will not dilute effectively and may clog traps.
pH (Aqueous)	~4 (at 1 g/L)	Weak acid, but concentrated liquid is corrosive (D002).
Vapor Density	4.0 (Air = 1)	Vapors are heavy; they will sink and linger in low areas/drains.
Incompatibilities	Bases, Oxidizers	Violent reaction with strong bases; fire risk with oxidizers.

## Waste Stream Decision Logic

Do not assume all acids go into the same container. **Hexanoic acid** is an organic acid. Mixing it with oxidizing inorganic acids (like Nitric Acid) can cause catastrophic gas evolution or fire.



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Figure 1: Decision matrix for routine disposal vs. spill response.

## Protocol A: Standard Waste Disposal (Preferred)

Goal: Remove the chemical from the lab via commercial waste services (Satellite Accumulation Area). Prohibited: Do NOT dispose of via sink/sewer. **Hexanoic acid** has high Biological Oxygen Demand (BOD) and aquatic toxicity.

- Segregation:
  - Use a dedicated waste stream for Organic Acids.
  - Note: If a dedicated organic acid stream is unavailable, it often goes with "Organic Solvents," but you must verify with your facility's EHS that the pH will not conflict with other solvents.
  - NEVER mix with Oxidizing Acids (Nitric, Perchloric, Chromic).
- Container Selection & Odor Control:
  - Use an HDPE (High-Density Polyethylene) or glass container.
  - The "Double-Containment" Rule: To prevent the "goat smell" from permeating the lab, place the primary waste bottle inside a secondary, sealable plastic bag or overpack container.
  - Pro-Tip: Wrap the cap threads with Parafilm® after closing to ensure a vapor-tight seal.
- Labeling:
  - Must be labeled clearly: "Waste **Hexanoic Acid**".
  - Hazard Warnings: Corrosive, Combustible.

## Protocol B: Spill Cleanup & Neutralization

Goal: Safely neutralize and collect a spill without generating toxic fumes or thermal runaway.

PPE Required:

- Nitrile gloves (Double gloving recommended for breakthrough protection).
- Chemical splash goggles (Safety glasses are insufficient for corrosive liquids).
- Lab coat + Apron (if spill volume > 500mL).

Step-by-Step Procedure:

- Isolate: Evacuate the immediate area. Open fume hoods to maximum flow to handle the odor.
- Contain: Surround the spill with an inert absorbent (vermiculite or clay cat litter) to stop spreading. Do not use paper towels initially (combustible).
- Neutralize (The Gentle Method):
  - Do not use strong bases (NaOH pellets) as this generates excessive heat and spattering.
  - Sprinkle Sodium Bicarbonate (Baking Soda) or Sodium Carbonate (Soda Ash) over the liquid.
  - Observation: The mixture will bubble (CO<sub>2</sub> evolution). Continue adding powder until bubbling ceases.
- Collect:
  - Once neutralized (pH 6–8), scoop the sludge into a hazardous waste bag/pail.
  - Wash: Clean the surface with soap and water.<sup>[1]</sup> **Hexanoic acid** is lipophilic (fatty); water alone will not remove the residue or the smell. Detergent is essential.
- Deodorize: If the smell persists, wipe the area with a 10% bleach solution (if compatible with surface) or an activated charcoal slurry.



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Figure 2: Operational workflow for safe spill cleanup.

## Regulatory & Compliance Codes

When filling out waste manifests, use the following codes where applicable (verify with local regulations):

- RCRA (USA):D002 (Corrosivity) applies if the waste is aqueous and pH < 2.
- DOT Shipping Name: Corrosive liquid, acidic, organic, n.o.s.[2] (**Hexanoic Acid**).[1][3][4][5][6][7][8]
- UN Number: UN 2829 (for pure Caproic Acid) or UN 3265 (Corrosive Liquid, Acidic, Organic, N.O.S).

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- [To cite this document: BenchChem. \[Operational Guide: Safe Disposal and Handling of Hexanoic Acid\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b3432573#hexanoic-acid-proper-disposal-procedures\]](https://www.benchchem.com/product/b3432573#hexanoic-acid-proper-disposal-procedures)

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